

Application Notes for A-419259: A Potent Src Family Kinase Inhibitor

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Compound of Interest

Compound Name: A 419259

Cat. No.: B1145261

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Introduction

A-419259 is a potent and selective pyrrolo-pyrimidine inhibitor of the Src family of kinases (SFKs).^{[1][2][3]} It demonstrates high affinity for key members of this family, playing a crucial role in cell proliferation, differentiation, and survival. These application notes provide a comprehensive overview of A-419259, including its inhibitory activity and a detailed protocol for an in vitro kinase assay to assess its effects.

Mechanism of Action

A-419259 exerts its biological effects by targeting the ATP-binding site of Src family kinases, thereby preventing the phosphorylation of their downstream substrates.^{[3][4]} This inhibition disrupts key signaling pathways involved in oncogenesis, making A-419259 a valuable tool for cancer research and drug development.^{[5][6]}

Quantitative Data

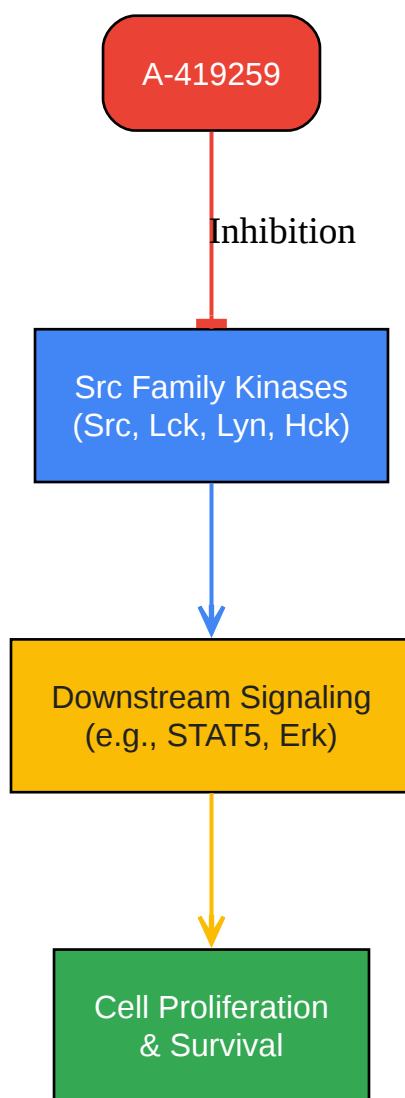
The inhibitory activity of A-419259 against various kinases has been determined through in vitro assays. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of the inhibitor required to reduce enzyme activity by 50%, are summarized below.

Kinase	IC50 (nM)
Lck	<3
Lyn	<3
Src	9
Hck	11.26
c-Abl	3000
PKC	>33000

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Signaling Pathway Inhibition

A-419259 effectively blocks the signaling cascade mediated by Src family kinases. This action inhibits downstream pathways, such as the STAT5 and Erk signaling, which are critical for cell proliferation and survival in certain cancer cells.[\[7\]](#)



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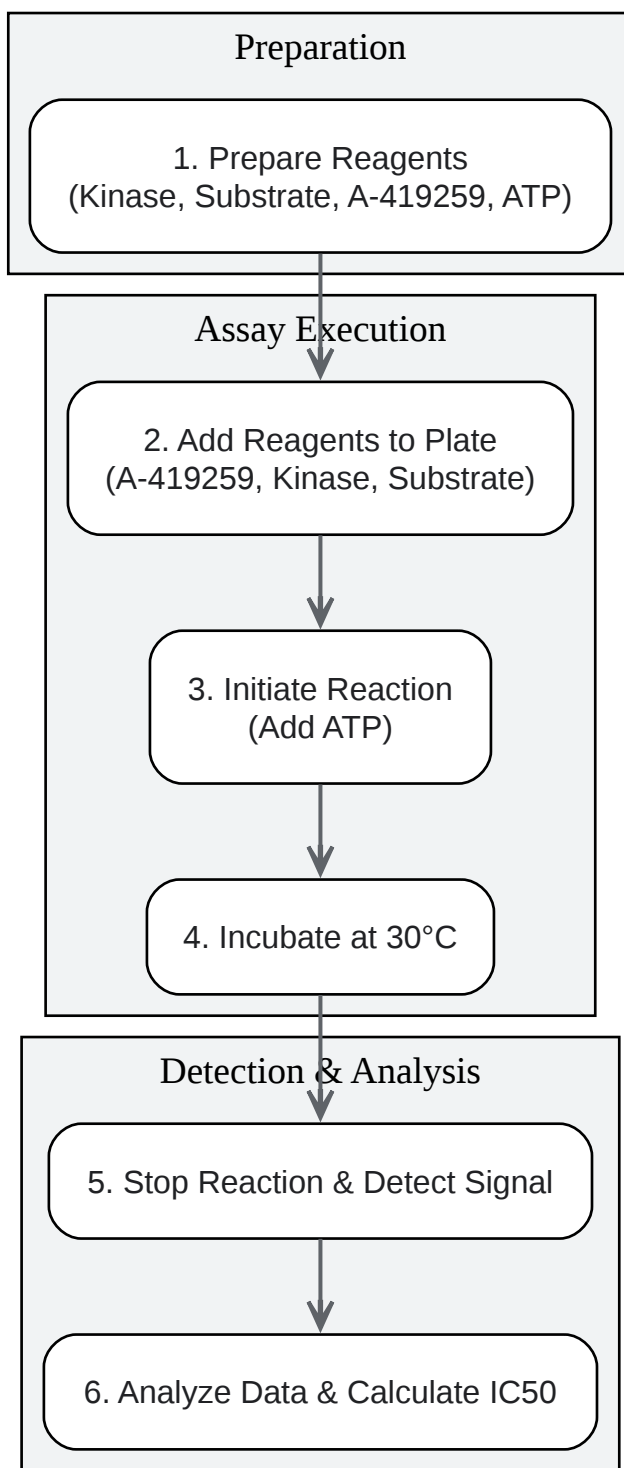
Caption: Inhibition of Src family kinases by A-419259.

In Vitro Kinase Assay Protocol for A-419259

This protocol provides a detailed methodology for determining the inhibitory activity of A-419259 against a specific Src family kinase (e.g., Src, Lck, Lyn, or Hck) using a generic ELISA-based assay format.^[7]

Experimental Workflow

The overall workflow for the in vitro kinase assay is outlined below.



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References

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